

In-Depth Technical Guide: 3,5-Diethyloctane

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Compound of Interest

Compound Name: 3,5-Diethyloctane

CAS No.: 62183-93-1

Cat. No.: B14561832

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CAS Registry Number: 62183-93-1^[1]

This technical guide provides a summary of the available information on **3,5-diethyloctane**, geared towards researchers, scientists, and drug development professionals. Due to the limited publicly available data on this specific compound, this guide focuses on its fundamental properties and places it within the broader context of branched alkanes.

Physicochemical Properties

Quantitative data for **3,5-diethyloctane** is summarized in the table below. This information is crucial for understanding its physical behavior and potential applications as a solvent or in material science.

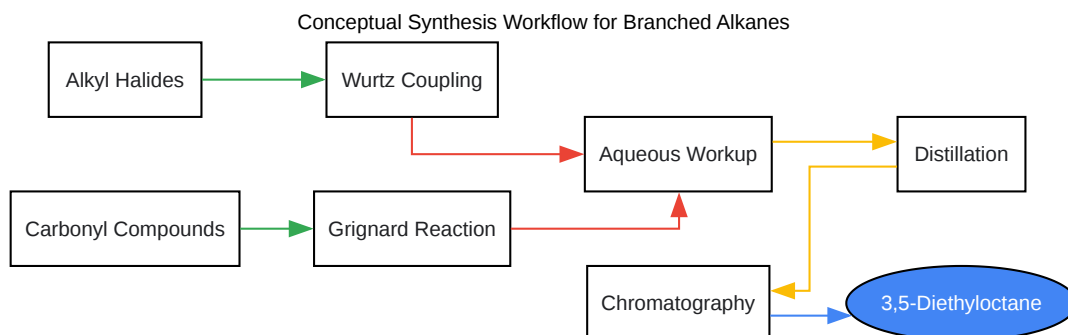
Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.3348 g/mol	[1]
CAS Registry Number	62183-93-1	[1]
Melting Point (estimate)	-50.8 °C	[2]
Boiling Point	197 °C	[2]
Density	0.7617 g/cm ³	[2]
Refractive Index	1.4263	[2]

Synthesis and Experimental Protocols

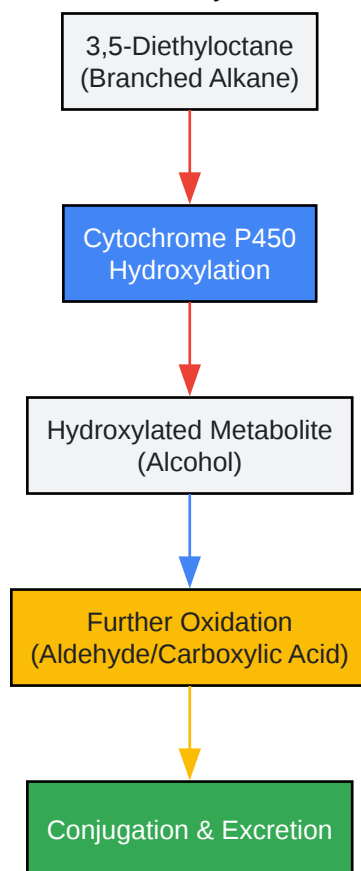
Detailed experimental protocols for the specific synthesis of **3,5-diethyloctane** are not readily available in peer-reviewed literature. However, its synthesis can be conceptually approached through established methods for forming carbon-carbon bonds to create branched alkanes. Two potential synthetic strategies are outlined below.

Hypothetical Synthesis Workflow

The following diagram illustrates a conceptual workflow for the synthesis of a branched alkane like **3,5-diethyloctane**, highlighting key stages from precursor selection to final purification.



General Metabolic Pathway of Branched Alkanes



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References

- 1. 3,5-diethyloctane [webbook.nist.gov]
- 2. 3,5-diethyloctane [chemicalbook.com]
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